

# Navigating the Disposal of (+/-)-Enterolactone-13c3: A Comprehensive Guide

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## Compound of Interest

Compound Name: (+/-)-Enterolactone-13c3

Cat. No.: B15287541

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and regulatory compliance. This guide provides essential, step-by-step procedures for the safe disposal of **(+/-)-Enterolactone-13c3**, a stable isotope-labeled compound.

## I. Understanding the Compound: Safety and Hazard Profile

While a specific Safety Data Sheet (SDS) for **(+/-)-Enterolactone-13c3** is not readily available, the disposal procedures should be based on the known hazards of the parent compound, (+/-)-Enterolactone, and the general guidelines for stable isotopically labeled compounds.

Key Hazard Information for (+/-)-Enterolactone:

- Irritant: Causes skin, eye, and respiratory tract irritation.[1][2]
- Toxicity: Classified as a D2B toxic material under WHMIS (Workplace Hazardous Materials Information System).[3]
- Personal Protective Equipment (PPE): When handling the compound, it is crucial to use appropriate PPE, including gloves, safety glasses with side-shields, and a dust mask (such as a NIOSH-approved N95).[3]

Disposal of Stable Isotope-Labeled Compounds:

The carbon-13 isotope in **(+/-)-Enterolactone-13c3** is a stable, non-radioactive isotope. Therefore, no special precautions for radioactivity are necessary. The disposal of compounds containing stable isotopes should follow the same procedures as for the unlabeled material.[\[4\]](#)  
[\[5\]](#)

## II. Quantitative Data Summary

The following table summarizes key quantitative data for the parent compound, (+/-)-Enterolactone.

Property	Value	Source
CAS Number	78473-71-9	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>18</sub> H <sub>18</sub> O <sub>4</sub>	<a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	298.33 g/mol	<a href="#">[6]</a>
Melting Point	141-143°C	<a href="#">[6]</a>
Boiling Point	561.4 ± 25.0 °C at 760 mmHg	<a href="#">[6]</a>
Flash Point	209.0 ± 16.7 °C	<a href="#">[6]</a>
Solubility in DMSO and Dimethyl Formamide	Approximately 30 mg/ml	<a href="#">[7]</a>

## III. Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **(+/-)-Enterolactone-13c3** is to treat it as a chemical waste product and engage a licensed professional waste disposal service.

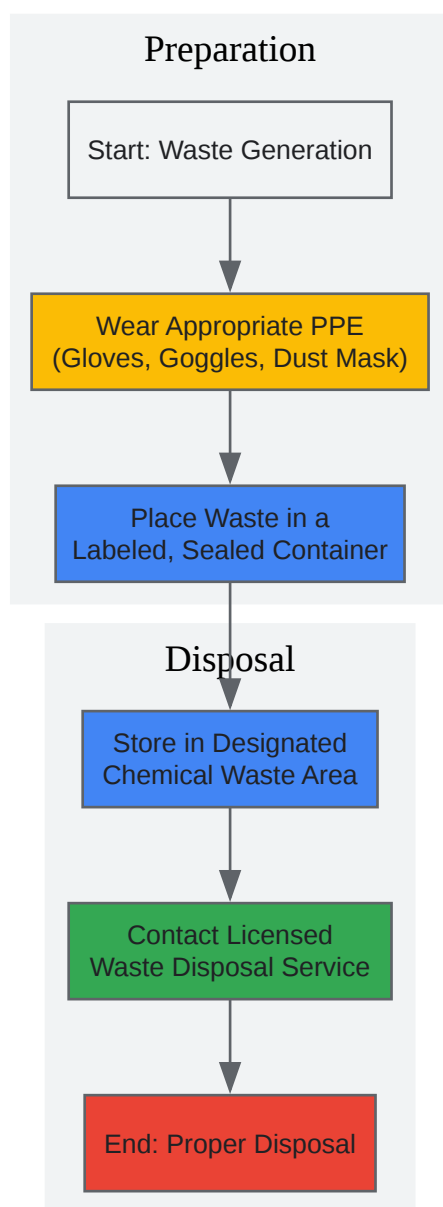
Experimental Protocol: Chemical Waste Disposal

- Containerization:
  - Keep the **(+/-)-Enterolactone-13c3** waste in its original container if possible, or in a suitable, clearly labeled, and sealed container.
  - Do not mix with other waste streams.[\[8\]](#)

- For solid waste, sweep up and shovel, avoiding dust creation, and place in a closed container.<sup>[3]</sup>
- Labeling:
  - Clearly label the waste container with the chemical name: "**(+/-)-Enterolactone-13c3**".
  - Include any known hazard symbols (e.g., irritant).
- Storage:
  - Store the waste container in a designated, well-ventilated chemical waste storage area, away from incompatible materials.
- Professional Disposal:
  - Arrange for collection by a licensed professional waste disposal company.<sup>[3]</sup>
  - Provide the waste disposal company with all available safety information, including the SDS for the parent compound, (+/-)-Enterolactone.
- Contaminated Material Disposal:
  - Dispose of any contaminated materials, such as gloves, weighing papers, or pipette tips, as chemical waste in the same manner as the compound itself.
  - Contaminated packaging should be disposed of as the unused product.<sup>[3]</sup>

## IV. Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **(+/-)-Enterolactone-13c3**.



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Caption: Workflow for the proper disposal of **(+/-)-Enterolactone-13c3**.

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